Advanced Safety & Handling Whitepaper: 2-Cyclopropoxy-4-methoxypyridine

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Compound of Interest

Compound Name:	*2-Cyclopropoxy-4-methoxypyridine*
Cat. No.:	*B15228733*

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Strategic Context in Drug Development

2-Cyclopropoxy-4-methoxypyridine (CAS: 2089319-88-8) is a highly specialized heterocyclic building block primarily utilized in the synthesis of advanced pharmaceutical agents. In modern drug discovery, substituted pyridines of this class are critical intermediates in the development of Calcium Release-Activated Calcium (CRAC) channel inhibitors[1].

CRAC channels, formed by the interaction of the endoplasmic reticulum (ER) sensor protein STIM1 and the plasma membrane pore protein ORAI1, are fundamental to intracellular calcium homeostasis and T-cell activation[2]. Dysregulation of this pathway is implicated in severe autoimmune diseases, inflammatory disorders, and certain malignancies. The incorporation of a cyclopropoxy-methoxy-substituted pyridine core into small molecule inhibitors enhances target binding affinity and optimizes pharmacokinetic parameters (such as lipophilicity and metabolic stability)[1].

Because this compound is handled by synthetic chemists and pharmacologists during the early-to-late stages of drug development, understanding the mechanistic causality behind its reactivity and toxicological profile is paramount.

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Physicochemical Profiling & Mechanistic Reactivity

To safely handle **2-Cyclopropoxy-4-methoxypyridine**, one must understand how its structural moieties dictate its chemical behavior. The molecule consists of a pyridine ring substituted with a methoxy group at the 4-position and a cyclopropoxy group at the 2-position.

Structural Causality & Stability

- Pyridine Core: The nitrogen atom in the pyridine ring possesses a localized lone pair of electrons, rendering the molecule a Lewis base. This basicity means the compound will readily form salts with strong acids.

- Electron-Donating Groups (EDGs): Both the methoxy (-OCH3) and cyclopropoxy (-O-C3H5) groups act as strong electron-donating groups via resonance. This significantly increases the electron density of the pyridine ring, making it highly reactive toward electrophilic aromatic substitution (EAS) and increasing the basicity of the pyridine nitrogen.

- Cyclopropane Ring Strain: The cyclopropoxy group contains a highly strained three-membered carbon ring (bond angles of ~60° instead of the ideal 109.5°). In the presence of strong, concentrated acids or potent electrophiles, this ring is susceptible to exothermic ring-opening reactions. Therefore, storage and handling must strictly avoid contact with concentrated mineral acids.

Quantitative Data Summary

Property	Value / Description
Chemical Name	2-Cyclopropoxy-4-methoxypyridine
CAS Registry Number	2089319-88-8
Molecular Formula	C9H11NO2
Physical State	Liquid (at standard temperature and pressure)
Reactivity Hazard	Susceptible to acid-catalyzed ring opening
Storage Requirements	2-8°C, inert atmosphere (Argon/N2), away from acids

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Toxicological Profile & Hazard Causality (E-E-A-T)

While specific in vivo toxicological data for **2-Cyclopropoxy-4-methoxypyridine** is limited due to its status as an R&D intermediate, its hazard profile is extrapolated from its pyridine core and ether linkages.

- Hepatotoxicity & Neurotoxicity: Pyridine and its derivatives are readily absorbed through the skin, gastrointestinal tract, and lungs. Once systemic, they undergo hepatic metabolism. Prolonged exposure to pyridine cores has been shown to cause hepatic and renal damage, as well as central nervous system (CNS) depression (dizziness, fatigue, and in severe cases, coma)[3].

- Mucous Membrane Irritation: The basic nature of the pyridine nitrogen causes localized pH alterations upon contact with moisture in the eyes, respiratory tract, or skin, leading to moderate-to-severe irritation and potential chemical burns[4].

- Olfactory Fatigue: Pyridine derivatives often possess a strong, nauseating odor. However, they can induce olfactory fatigue, meaning workers may lose the ability to smell the chemical even as vapor concentrations rise to dangerous levels. Relying on smell for hazard detection is strictly prohibited.

Self-Validating Experimental Protocol: Safe Handling in Cross-Coupling

In drug discovery, **2-Cyclopropoxy-4-methoxypyridine** is frequently halogenated (e.g., to 5-bromo-**2-cyclopropoxy-4-methoxypyridine**) and subjected to palladium-catalyzed cross-coupling reactions (like the Suzuki-Miyaura coupling) to build the CRAC inhibitor scaffold[1].

The following protocol outlines a self-validating workflow for handling this compound during a standard synthetic setup.

Phase 1: Pre-Experiment Environmental Validation

- Ventilation Check: Verify the chemical fume hood monitor reads a face velocity between 80 and 120 feet per minute (fpm). Validation: Do not uncap the reagent until the digital monitor confirms stable airflow.

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- PPE Verification: Don standard laboratory PPE. Validation: Inspect nitrile gloves for micro-tears. Because pyridine derivatives can permeate thin latex, ensure nitrile gloves are at least 0.4 mm thick or double-glove.

- Atmosphere Purge: Set up a Schlenk line or inert gas manifold. Validation: Cycle the reaction flask three times with vacuum/Argon to ensure a moisture-free and oxygen-free environment, preventing unwanted oxidation of the electron-rich pyridine ring.

Phase 2: Reagent Transfer & Reaction Setup

- Syringe Transfer: Using a gas-tight syringe, extract the required volume of **2-Cyclopropoxy-4-methoxypyridine** from its septum-sealed storage vessel under an Argon blanket.

- Addition: Slowly add the compound to the reaction flask containing the aryl halide, palladium catalyst (e.g., Pd(dppf)Cl2), and a mild base (e.g., Potassium Acetate) dissolved in anhydrous dioxane[1].

- Thermal Control:Causality Note: Because the cyclopropoxy group is sensitive, ensure the reaction temperature does not exceed the validated protocol limits (typically 90°C for this specific coupling) to prevent thermal degradation of the strained ring.

Phase 3: Post-Reaction Quench & Decontamination

- Mild Quenching: Quench the reaction with aqueous Ammonium Chloride (NH4Cl) rather than a strong mineral acid (like HCl) to prevent the exothermic ring-opening of the unreacted cyclopropoxy moieties[1].

- Decontamination: Wash all glassware that contacted the pyridine derivative with a dilute acidic solution (e.g., 5% citric acid) inside the fume hood to convert residual free-base pyridine into its water-soluble, non-volatile protonated salt, eliminating vapor hazards before removing glassware from the hood.

Visualizations of Mechanisms and Workflows

Diagram 1: Pharmacological Application Pathway

The following diagram illustrates the biological pathway targeted by drugs synthesized using **2-Cyclopropoxy-4-methoxypyridine**. By blocking the ORAI1 pore, the synthesized inhibitors

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prevent the calcium influx necessary for aberrant T-cell activation.

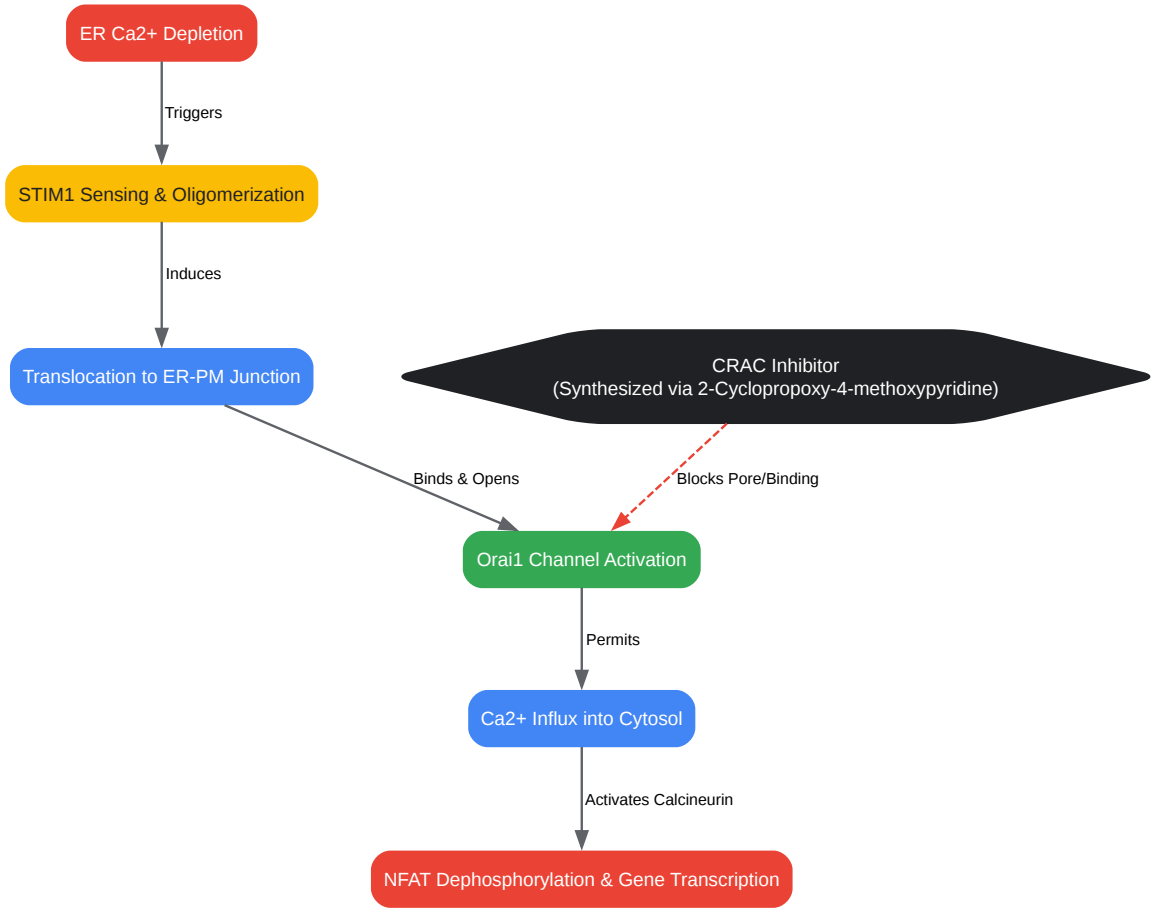

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Fig 1: STIM1/Orai1 CRAC Channel Activation Pathway and Inhibitor Intervention.

Diagram 2: Emergency Spill Mitigation Workflow

In the event of a laboratory spill, rapid and systematic containment is required to prevent inhalation exposure and environmental contamination[5].

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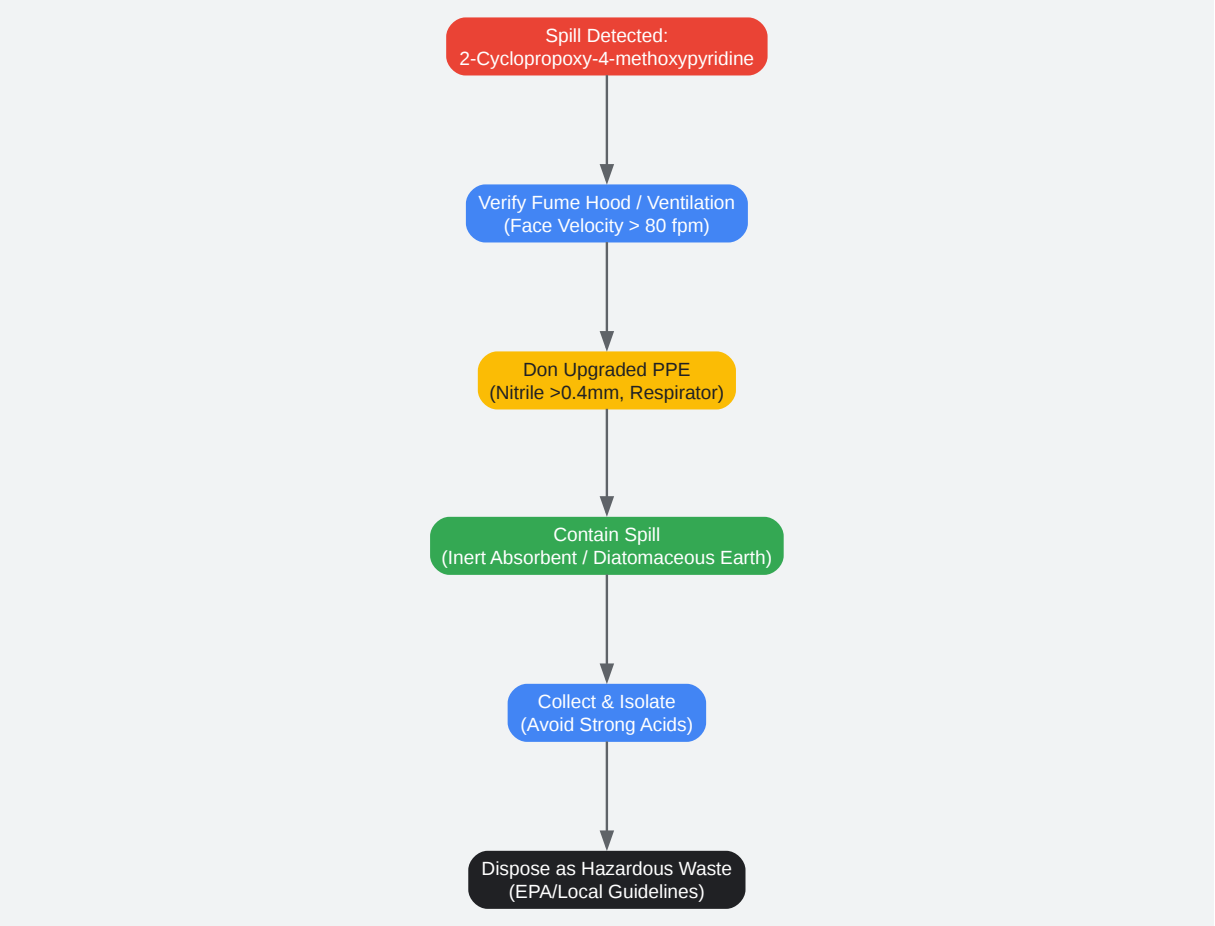

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Fig 2: Self-Validating Laboratory Spill Response Workflow.

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References

- Agency for Toxic Substances and Disease Registry (ATSDR) - CDC. "Pyridine | ToxFAQs™." Centers for Disease Control and Prevention. Available at:[Link]
- New Jersey Department of Health. "Hazardous Substance Fact Sheet: Pyridine." NJ.gov. Available at:[Link]
- Penta Chemicals. "Pyridine - SAFETY DATA SHEET." Penta Chemicals EU. Available at: [Link]
- PLOS ONE. "Side-by-side comparison of published small molecule inhibitors against thapsigargin-induced store-operated Ca2+ entry in HEK293 cells." PLOS. Available at:[Link]
- United States Patent Application Publication. "US 2015/0166505 A1: CRAC Channel Inhibitors." Google Patents.

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Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. Side-by-side comparison of published small molecule inhibitors against thapsigargin-induced store-operated Ca2+ entry in HEK293 cells | PLOS One [journals.plos.org]
- 3. Pyridine | ToxFAQs™ | ATSDR [wwwn.cdc.gov]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. pentachemicals.eu [pentachemicals.eu]

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